

# Unraveling "Peptide K": A Term with Multiple Scientific Identities

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## Compound of Interest

Compound Name: Peptide K

Cat. No.: B15547009

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A comprehensive search for a singular, universally recognized "**Peptide K**" reveals that the term does not refer to a specific molecule with a unique history of discovery. Instead, "**Peptide K**" is a designation used in several distinct and unrelated contexts within the scientific and research communities.

Due to this ambiguity, a singular, in-depth technical guide on the discovery and history of "**Peptide K**" cannot be compiled. The specific molecule or substance of interest must be identified to provide accurate and relevant information.

Below is a summary of the different scientific entities referred to as "**Peptide K**":

## Self-Assembling Peptide K for Biomaterials

In the field of materials science and tissue engineering, "**Peptide K**" refers to a commercially available self-assembling peptide. This peptide is primarily used to create fibrous nanocomposite hydrogels. These hydrogels serve as a supportive scaffold for cell growth, enhancing cell-matrix interactions and promoting processes like bone regeneration.[1] Its significance lies in its application as a biomaterial rather than as a signaling molecule with a specific physiological pathway.

## Woodward's Reagent K in Peptide Synthesis

"Woodward's Reagent K" is a chemical compound, specifically N-ethyl-5-phenylisoxazolium-3'-sulfonate, used in the process of solid-phase peptide synthesis (SPPS).[2] Its function is to

"activate" amino acids, facilitating the formation of peptide bonds to build a peptide chain. It is a tool used in the creation of peptides, not a bioactive peptide itself. It is also important to distinguish Woodward's Reagent K from "Reagent K," which is a cleavage cocktail used in the final step of SPPS to release the synthesized peptide from its solid support.[2]

## Proteinase K: An Enzyme for Protein Digestion

Proteinase K is a broad-spectrum serine protease, an enzyme that breaks down proteins. It is a large protein itself, not a peptide in the context of the user's request. It is widely used in molecular biology to digest and remove unwanted proteins from nucleic acid preparations. In food science and biotechnology, it can be used to hydrolyze proteins like whey to produce smaller, bioactive peptides, such as those with antihypertensive properties.[3]

## Lysine (K): An Amino Acid Building Block

In the standard nomenclature for amino acids, the one-letter abbreviation for Lysine is "K". Consequently, in scientific literature, a peptide may be informally referred to as "**Peptide K**" in the context of a study where lysine is the key amino acid of interest or is a dominant feature of the peptide's sequence.[4][5] This is a shorthand notation specific to the context of the research paper and does not denote a universally recognized peptide.

## Request for Clarification

To provide the detailed technical guide you require, please specify which "**Peptide K**" you are interested in. Helpful information would include:

- The full name of the peptide.
- Its amino acid sequence.
- A CAS number or other official identifier.
- The scientific field or context (e.g., immunology, neuroscience, materials science) in which you encountered the term.
- A reference to a specific publication or product.

Upon receiving more specific information, a targeted and accurate technical guide can be developed, including the requested data tables, experimental protocols, and signaling pathway diagrams.

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